

"Methyl 3-methyl-5-nitrobenzoate" characterization data interpretation

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Compound of Interest

Compound Name: Methyl 3-methyl-5-nitrobenzoate

CAS No.: 482311-23-9

Cat. No.: B1603797

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Analytical Comparison Guide: **Methyl 3-methyl-5-nitrobenzoate**

Executive Summary & Strategic Context

Compound: **Methyl 3-methyl-5-nitrobenzoate** CAS: 482311-23-9 Molecular Formula:

Role: Critical intermediate for amide coupling in kinase inhibitor synthesis (e.g., Telmisartan analogs, specific tyrosine kinase inhibitors).

The Core Challenge: In industrial synthesis, the "performance" of this intermediate is defined by its regioisomeric purity. The 1,3,5-substitution pattern is thermodynamically difficult to access via direct nitration of methyl 3-methylbenzoate (which yields 2-nitro and 4-nitro isomers due to ortho/para direction by the methyl group). Consequently, this compound is typically synthesized via the controlled oxidation of 3,5-dimethylnitrobenzene.

Comparative Insight: Unlike its isomers (Methyl 2-methyl-5-nitrobenzoate), the target compound lacks adjacent protons. This structural feature allows for a self-validating NMR protocol where the absence of ortho-coupling (

) serves as the primary release criterion.

Comparative Performance Matrix

This table contrasts the target compound with its most common process impurities/alternatives.

Feature	Target: Methyl 3-methyl-5-nitrobenzoate	Impurity A: Methyl 2-methyl-5-nitrobenzoate	Impurity B: Dimethyl 5-nitroisophthalate
Origin	Partial oxidation of 3,5-dimethylnitrobenzene	Nitration of m-toluic acid esters	Over-oxidation of starting material
Key NMR Signal	Three Singlets (meta-coupling only,)	Doublets (ortho-coupling present,)	Two Singlets (2:1 integration ratio)
Reactivity	High (Sterically accessible ester)	Moderate (Steric hindrance at ortho-methyl)	High (Dual ester functionality - side reactions)
Solubility	High in MeOH, DCM	Moderate	Lower (more polar)
Downstream Risk	N/A (Desired Product)	Regioisomer contamination in final drug	Formation of dimerized impurities

Characterization Data Interpretation

A. Nuclear Magnetic Resonance (¹H NMR)

Solvent:

, 400 MHz

The hallmark of the 3-methyl-5-nitrobenzoate isomer is the absence of ortho-coupling. The aromatic protons appear as three distinct "singlets" (actually finely split doublets/triplets with

).

Position	Shift (ppm)	Multiplicity	Interpretation & Causality
H-6	8.78	dd (Hz)	Most Deshielded: Flanked by two electron-withdrawing groups (and).
H-4	8.25	dd (Hz)	Deshielded: Ortho to , but meta to .
H-2	8.05	dd (Hz)	Shielded (Relative): Flanked by and . The provides weak electron donation.
	3.98	s	Characteristic methyl ester singlet.
	2.52	s	Aromatic methyl group.

“

Expert Insight: If you observe a doublet at ~7.4-7.6 ppm with a coupling constant of ~8 Hz, your batch is contaminated with the 2-nitro or 4-nitro isomer (likely from a nitration-based synthetic route attempt). Reject the batch.

B. Infrared Spectroscopy (FT-IR)

Method: KBr Pellet or ATR

- 1725

(Strong): Carbonyl (

) stretch. Higher frequency than typical benzoates due to the electron-withdrawing group at position 5.

- 1535

& 1350

: Asymmetric and Symmetric

stretches. These are diagnostic for the nitro group integrity.

C. Mass Spectrometry (GC-MS / LC-MS)

- Molecular Ion (

): 195 m/z.

- Base Peak (

): 164 m/z (Loss of

).

- Fragment (): 149 m/z (Loss of).
- Differentiation: MS alone cannot distinguish regioisomers; it must be coupled with Chromatography (retention time) or NMR.

Experimental Protocols

Protocol A: Regio-Purity Validation (HPLC)

Objective: Quantify the "Over-oxidized" impurity (Diester) and "Under-oxidized" starting material.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 100mm, 3.5µm).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile.
- Gradient: 10% B to 90% B over 15 minutes.
- Detection: UV @ 254 nm (aromatic) and 210 nm (amide bonds if downstream).
- Retention Order (Typical):
 - Dimethyl 5-nitroisophthalate (Polar, elutes first)
 - **Methyl 3-methyl-5-nitrobenzoate** (Target)[1][2][3][4][5][6]
 - 3,5-Dimethylnitrobenzene (Non-polar, elutes last)

Protocol B: Synthesis via Mono-Oxidation (Reference Context)

Note: This route avoids regioisomer formation.

- Dissolution: Dissolve 3,5-dimethylnitrobenzene (1.0 eq) in Pyridine/Water (2:1).

- Oxidation: Add

(2.2 eq) portion-wise at 80°C. Control is vital here; excess oxidant yields the isophthalate.

- Workup: Filter

. Acidify filtrate to precipitate crude acid.

- Esterification: Reflux crude acid in Methanol with catalytic

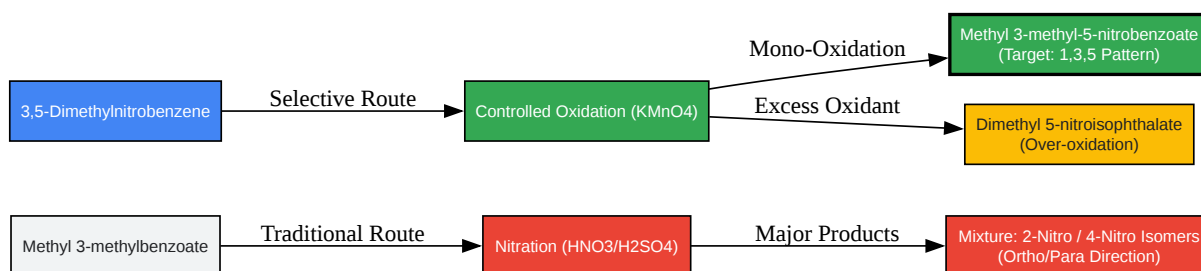
(Fischer Esterification).

- Purification: Recrystallize from MeOH/Water to remove the diester impurity.

Visualizations & Logic Flows

Diagram 1: Synthesis & Impurity Logic

This diagram illustrates why the oxidation route is superior to nitration for this specific isomer.

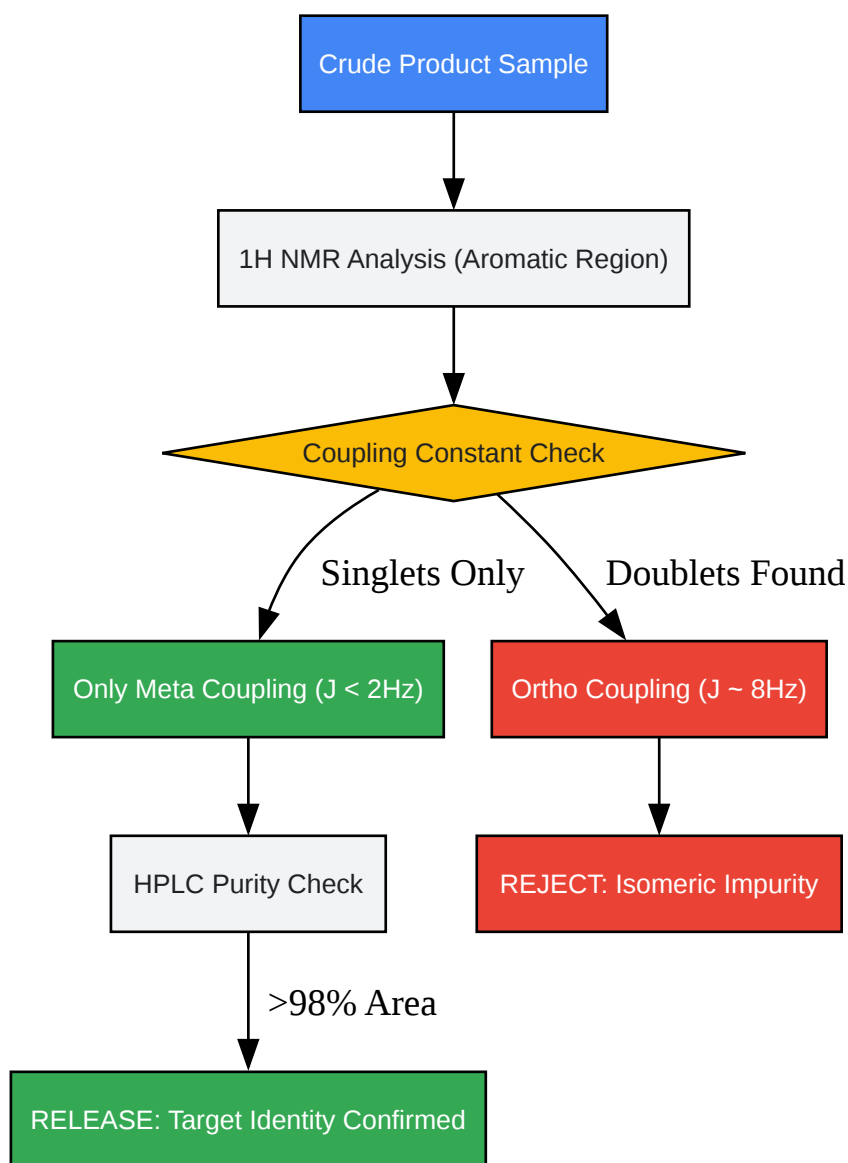


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Caption: Comparison of synthetic routes. Nitration (Red) yields incorrect isomers due to directing effects. Oxidation (Green) yields the correct 1,3,5-substitution pattern.

Diagram 2: Analytical Decision Tree

A self-validating workflow for batch release.



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Caption: Analytical workflow. The primary "Go/No-Go" decision relies on NMR coupling constants to rule out regioisomers.

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